

# N-Benzoyl-d-alanine: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *n-Benzoyl-d-alanine*

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An In-depth Examination of **N-Benzoyl-d-alanine** as a Metabolite in Biological Systems

This technical guide provides a comprehensive overview of **N-Benzoyl-d-alanine**, catering to researchers, scientists, and drug development professionals. The document delves into its chemical properties, metabolic pathways, analytical methodologies, and its potential, albeit currently limited, role in biological systems.

## Core Concepts: Chemical Identity and Properties

**N-Benzoyl-d-alanine** is an N-acylated derivative of the D-amino acid alanine. It is characterized by a benzoyl group attached to the amino group of alanine. While the L-form, N-benzoyl-L-alanine, is also a recognized metabolite, this guide focuses on the D-enantiomer due to the distinct metabolic pathways governing D-amino acids in biological systems.

Table 1: Chemical and Physical Properties of **N-Benzoyl-d-alanine**

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>3</sub>	[1]
Molecular Weight	193.20 g/mol	[1]
IUPAC Name	(2R)-2-benzamidopropanoic acid	[1]
CAS Number	17966-60-8	
Appearance	White crystalline solid	
Solubility	Very slightly soluble in water	

## Metabolic Pathways: Formation and Degradation

The presence of **N-Benzoyl-d-alanine** in biological systems is primarily linked to detoxification pathways, particularly in response to an overload of benzoic acid. Its degradation is presumed to follow the established routes for N-acyl-D-amino acids.

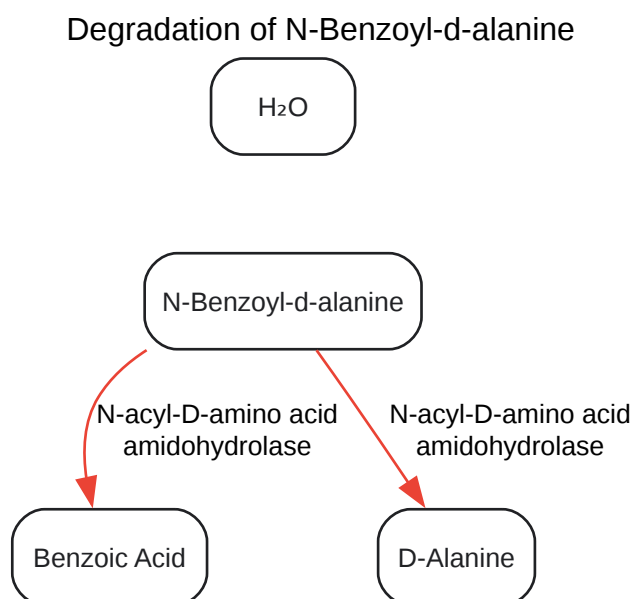
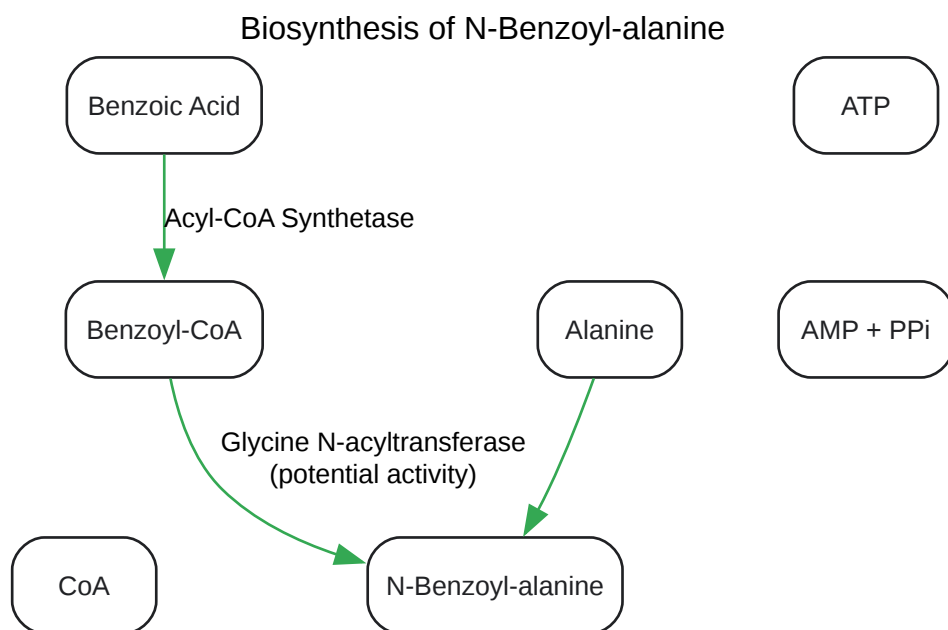
## Biosynthesis: A Detoxification Mechanism

The primary route for the formation of N-benzoyl-alanine in mammals is through the conjugation of benzoyl-CoA with alanine. This process serves as a detoxification mechanism to eliminate excess benzoic acid from the body. A notable clinical observation is the detection of significant amounts of benzoylalanine in the urine of hyperammonemic patients undergoing treatment with sodium benzoate[2]. This suggests that when the primary detoxification pathway for benzoate (conjugation with glycine to form hippuric acid) is saturated, the body utilizes alanine as an alternative substrate[2].

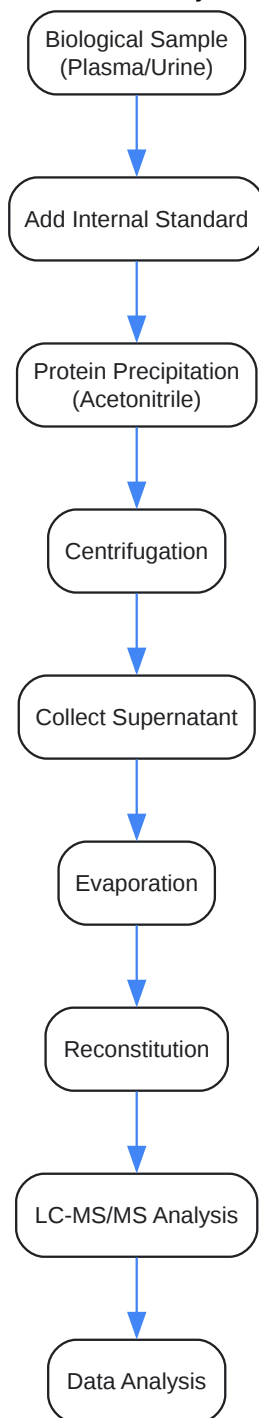
The biosynthesis can be summarized as follows:

- **Activation of Benzoic Acid:** Benzoic acid is first activated to its coenzyme A thioester, benzoyl-CoA.
- **N-Acylation of Alanine:** The enzyme glycine N-acyltransferase (GLYAT), which is known to have some activity with other amino acids like alanine, may catalyze the transfer of the

benzoyl group from benzoyl-CoA to the amino group of alanine, forming N-benzoyl-alanine[3].



## Experimental Workflow for N-Benzoyl-d-alanine Quantification

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## References

- 1. N-Benzoyl-DL-alanine | C<sub>10</sub>H<sub>11</sub>NO<sub>3</sub> | CID 71002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzoylalanine: detection and identification of an alanine conjugate with benzoic acid in hyperammonemic patients treated with sodium benzoate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. diva-portal.org [diva-portal.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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